

Supercritical Fluid Extraction of Steviol Glycosides: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stevia Powder

Cat. No.: B7908634

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the application of Supercritical Fluid Extraction (SFE) for the isolation of steviol glycosides from *Stevia rebaudiana* leaves. It includes a summary of key experimental parameters, comprehensive protocols, and a visual representation of the extraction workflow. SFE using supercritical carbon dioxide (SC-CO₂) is presented as a green and efficient alternative to conventional solvent extraction methods, offering high selectivity and yielding a pure product with minimal solvent residue.^[1]

Introduction to Supercritical Fluid Extraction of Steviol Glycosides

Steviol glycosides, the natural, non-caloric sweetening compounds found in *Stevia rebaudiana* leaves, are of significant interest to the food, beverage, and pharmaceutical industries.^[2] Traditional extraction methods often involve the use of organic solvents, which can be time-consuming and may not be suitable for food-grade applications.^[3] Supercritical fluid extraction (SFE) has emerged as a promising green technology for the extraction of these compounds.^[1]

SFE utilizes a fluid, most commonly carbon dioxide (CO₂), at a temperature and pressure above its critical point. In this supercritical state, CO₂ exhibits properties of both a liquid and a gas, allowing it to effuse through solid materials like a gas and dissolve compounds like a liquid.^[1] The solvent properties of supercritical CO₂ can be finely tuned by adjusting the pressure and temperature, enabling selective extraction of target compounds.^[1] For the

extraction of polar molecules like steviol glycosides, a polar co-solvent or modifier, such as ethanol or methanol, is often added to the supercritical CO₂ to enhance extraction efficiency.[\[1\]](#)

Data Presentation: Supercritical Fluid Extraction Parameters and Yields

The efficiency of SFE for steviol glycosides is influenced by several key parameters. The following tables summarize the findings from various studies, providing a comparative overview of different extraction conditions and their resulting yields.

Study	Pressure (bar)	Temperature (°C)	Co-solvent	Co-solvent Conc. (%)	Stevioside Yield (mg/g)	Rebaudi- oside A Yield (mg/g)	Total Extract Yield (%)
Erkucuk et al. (2009) [1] [4]	150-350	40-80	Ethanol-water (70:30)	0-20	-	-	-
Optimized Conditions	211	80	Ethanol-water (70:30)	17.4	36.66	17.79	-
Ameer et al. (2017) [1] [5]	225	45	Ethanol	40	95.76	62.95	15.85
Pasquel et al.	120	16	Water	9.5 (molar)	-	-	3.4
Pasquel et al.	200	30	-	-	-	-	3.0 (pretreatment)

Experimental Protocols

This section outlines detailed methodologies for the supercritical fluid extraction of steviol glycosides, synthesized from published research.

Materials and Equipment

- Raw Material: Dried and ground *Stevia rebaudiana* leaves (particle size of 500 microns is suggested).[6]
- Supercritical Fluid Extraction System: A laboratory or pilot-scale SFE system equipped with a high-pressure pump for CO₂, a co-solvent pump, an extraction vessel, a back-pressure regulator, and a collection vessel.
- Supercritical Fluid: High-purity carbon dioxide (CO₂).
- Co-solvents: HPLC-grade ethanol or methanol.
- Analytical Equipment: High-Performance Liquid Chromatography (HPLC) system for quantification of steviol glycosides.[3]

Pre-treatment of Stevia Leaves

A pre-treatment step can be employed to remove non-polar compounds, which may improve the purity of the final steviol glycoside extract.

Protocol:

- Load the ground stevia leaves into the extraction vessel of the SFE system.
- Pressurize the system with supercritical CO₂ to 200 bar and maintain the temperature at 30°C.[7]
- Initiate the flow of supercritical CO₂ through the extraction vessel at a constant flow rate.
- Continue the extraction for a predetermined period (e.g., 12 hours) to remove non-polar compounds.[1]
- Depressurize the system and collect the pre-treated stevia leaves for the main extraction step.

Supercritical Fluid Extraction of Steviol Glycosides

Protocol:

- Load the pre-treated (or untreated) ground stevia leaves into the extraction vessel.
- Pressurize the system with supercritical CO₂ to the desired pressure (e.g., 211 bar or 225 bar).[\[1\]](#)[\[5\]](#)
- Set the extraction vessel temperature to the desired level (e.g., 45°C or 80°C).[\[1\]](#)[\[5\]](#)
- Introduce the co-solvent (e.g., ethanol or an ethanol-water mixture) at the desired concentration (e.g., 17.4% or 40%) into the supercritical CO₂ stream using the co-solvent pump.[\[1\]](#)[\[5\]](#)
- Maintain a constant flow rate of the supercritical fluid and co-solvent mixture through the extraction vessel (e.g., 15 g/min).[\[1\]](#)
- The extraction is carried out for a specific duration (e.g., 60 minutes).[\[1\]](#)
- The extract, containing the steviol glycosides, is separated from the supercritical fluid in a collection vessel by reducing the pressure.
- The collected extract can then be further purified and analyzed.

Post-Extraction Processing and Analysis

The crude extract obtained from SFE may require further purification to isolate and concentrate the steviol glycosides.

Purification:

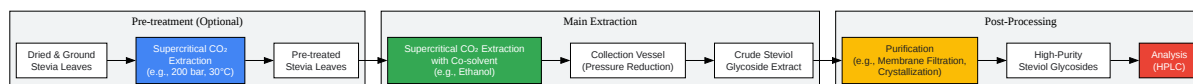
- Membrane Filtration: Techniques like ultrafiltration and nanofiltration can be used to clarify the extract and concentrate the steviol glycosides.[\[8\]](#)
- Crystallization: The purified extract can be dissolved in a suitable solvent (e.g., methanol) and allowed to crystallize to obtain high-purity steviol glycosides.[\[2\]](#)[\[9\]](#)

Analysis:

- The concentration of stevioside and rebaudioside A in the extracts is typically determined using High-Performance Liquid Chromatography (HPLC) with a suitable column and detector.[3]

Visualization of the SFE Workflow

The following diagram illustrates the general workflow for the supercritical fluid extraction of steviol glycosides from stevia leaves.



[Click to download full resolution via product page](#)

Caption: Workflow for Supercritical Fluid Extraction of Steviol Glycosides.

Conclusion

Supercritical fluid extraction presents a viable and advantageous method for the isolation of steviol glycosides from *Stevia rebaudiana*. By optimizing parameters such as pressure, temperature, and co-solvent concentration, high yields of pure steviol glycosides can be achieved.[1] The environmentally friendly nature of supercritical CO₂ and the ability to produce solvent-free extracts make SFE an attractive technology for the food and pharmaceutical industries.[1] The protocols and data presented in this document provide a solid foundation for researchers and scientists to develop and implement SFE for the production of high-quality steviol glycoside extracts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. steviashantanu.com [steviashantanu.com]
- 2. How stevia extract is produced from stevia leaf [baynsolutions.com]
- 3. Simple and Efficient Green Extraction of Steviol Glycosides from Stevia rebaudiana Leaves - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. bibliotekanauki.pl [bibliotekanauki.pl]
- 7. scielo.br [scielo.br]
- 8. Simple extraction and membrane purification process in isolation of steviosides with improved organoleptic activity [scirp.org]
- 9. openknowledge.fao.org [openknowledge.fao.org]
- To cite this document: BenchChem. [Supercritical Fluid Extraction of Steviol Glycosides: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7908634#supercritical-fluid-extraction-of-steviol-glycosides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com